

Technical Support Center: Reparixin L-lysine Salt Quality Assessment

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Compound of Interest

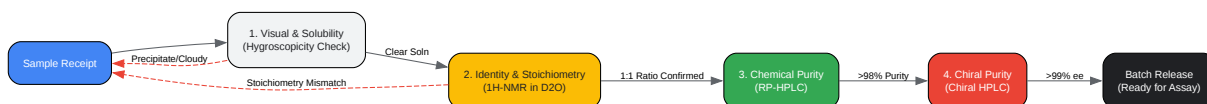
Compound Name: *Reparixin L-lysine*

Cat. No.: *B8082241*

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Core QC Workflow (Interactive Overview)

Before proceeding with biological assays, every batch of **Reparixin L-lysine** (CAS: 266359-93-7) must undergo a structured quality assessment. This compound is an ionic salt complex; treating it identical to Reparixin free acid will lead to experimental failure.



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Figure 1: Sequential Quality Control Workflow. Critical checkpoints prevent the use of degraded or dissociated salt in sensitive biological assays.

Frequently Asked Questions & Troubleshooting

Section A: Solubility & Handling

Q: My sample is not dissolving in DMSO, but the datasheet says it should. What is wrong? A: This is a common confusion between Reparixin Free Acid and **Reparixin L-lysine Salt**.

- The Issue: **Reparixin L-lysine** is a highly polar salt form designed for aqueous solubility. While it has some solubility in DMSO (approx. 90 mg/mL), it often requires sonication or gentle warming (37°C) to fully dissolve due to the ionic lattice energy of the lysine complex.
- The Fix:
 - Preferred Solvent: Use Water or PBS (pH 7.4). The salt is soluble up to ~90-99 mg/mL in water.
 - If DMSO is mandatory: Add the DMSO, vortex vigorously, and sonicate at 30-35°C for 5-10 minutes. If it remains cloudy, you may have experienced "salt disproportionation" where the lysine has separated, leaving the insoluble free acid.

Q: The powder became sticky after I opened the vial. Is it still good? A: **Reparixin L-lysine** is hygroscopic.

- Diagnosis: If the powder has turned into a gum or paste, it has absorbed atmospheric moisture. This alters the molecular weight (effective mass) and can lead to hydrolysis over time.
- Action: Perform a Water Content Check (Karl Fischer) or estimate water uptake via NMR (HDO peak integration). If the chemical purity (HPLC) is still >98%, you can use it but you must correct the weighing mass to account for the excess water.
- Prevention: Store at -20°C with desiccant. Equilibrate the vial to room temperature before opening to prevent condensation.

Section B: Identity & Stoichiometry (NMR)

Q: How do I prove this is the L-lysine salt and not just the free acid physically mixed with lysine? A: You must verify the 1:1 Stoichiometry using Proton NMR (

H-NMR).

- Solvent: Use Deuterium Oxide (

-).
- This ensures both the Reparixin anion and Lysine cation are fully dissolved and visible.
- Marker Peaks:
 - Reparixin moiety: Look for the isobutyl methyl doublet at ppm (6H) or the aromatic protons (ppm).
 - L-Lysine moiety: Look for the -proton triplet at ppm (1H) or the -methylene protons (ppm, 2H).
 - Calculation: Set the Reparixin aromatic integral (4H) to 4.00. The Lysine -proton (1H) should integrate to 1.00 (). If the Lysine integral is < 0.9, the salt may have dissociated or was prepared with sub-stoichiometric lysine.

Section C: Purity Assessment (HPLC)

Q: I see split peaks in my HPLC chromatogram. Is my compound degrading? A: Split peaks often result from pH mismatch between the sample and the mobile phase, not necessarily degradation.

- Mechanism: Reparixin is an acid (pKa ~4.5); Lysine is a base. In a neutral mobile phase, Reparixin may exist in equilibrium between ionized and non-ionized forms, causing peak splitting.
- The Fix: Ensure your mobile phase is acidic (pH 2-3). This forces Reparixin into its fully protonated (neutral) form, resulting in a sharp, single peak.
- Recommended Method: See Protocol 1 below.

Standard Operating Protocols (SOPs)

Protocol 1: Chemical Purity by RP-HPLC

Use this method to determine % purity and detect degradation products.

Parameter	Specification
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 or 5 μ m
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile + 0.1% TFA
Flow Rate	1.0 mL/min
Gradient	0-2 min: 10% B (Isocratic) 2-15 min: 10% 90% B (Linear Gradient) 15-20 min: 90% B (Wash) 20-25 min: 10% B (Re-equilibration)
Detection	UV at 254 nm (Primary) and 210 nm (Secondary for non-aromatic impurities)
Sample Prep	Dissolve 1 mg/mL in 50:50 Water:Acetonitrile. Do not dissolve in pure water for HPLC injection to avoid solvent strength mismatch.
Acceptance	Main peak purity 98.0%. ^{[1][2][3]} No single impurity > 0.5%.

Protocol 2: Chiral Purity Determination

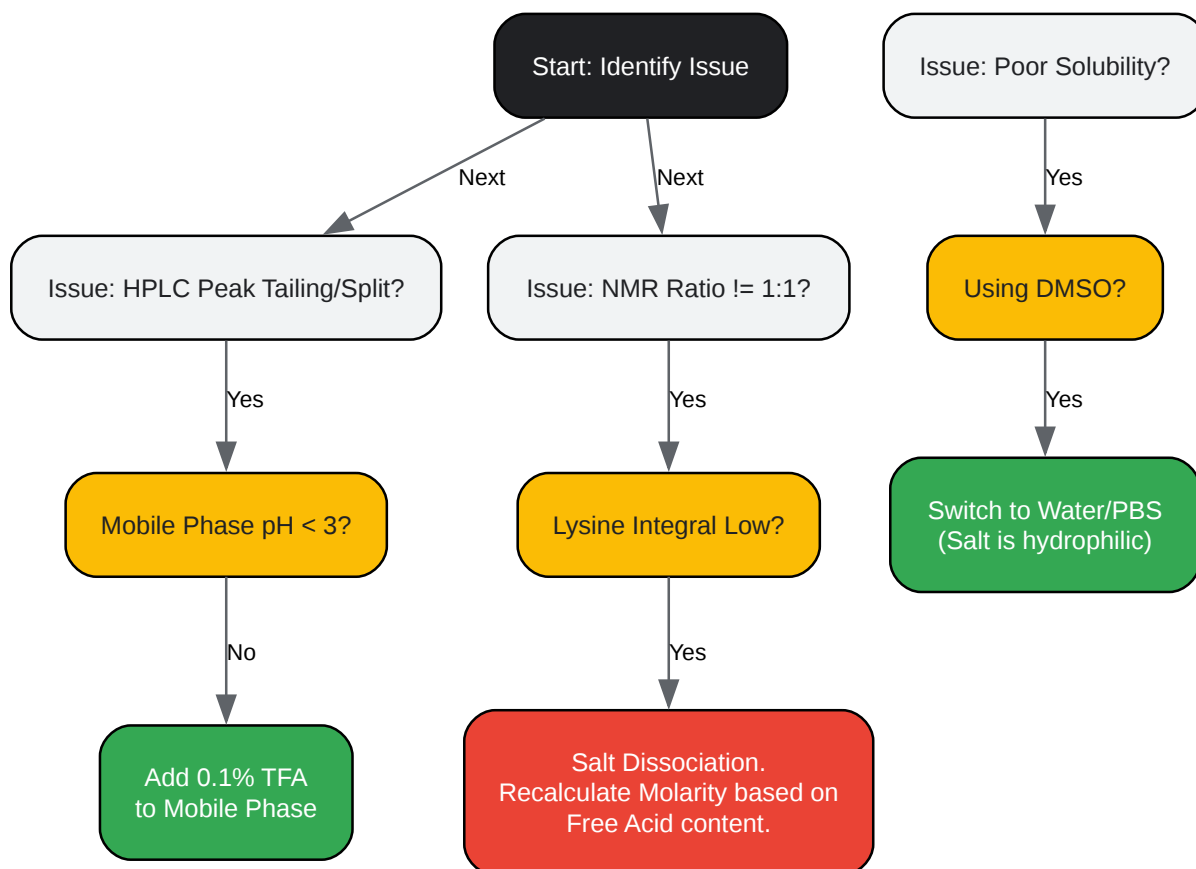
Reparixin is the (R)-enantiomer. The (S)-enantiomer is a process impurity.

- Column: Chiralcel OD-H or AD-H (Cellulose-based).
- Mobile Phase: Hexane : Isopropanol : TFA (90 : 10 : 0.1). Note: The salt may need to be converted to free acid via liquid-liquid extraction (Ethyl Acetate/HCl) before injecting on normal phase chiral columns, as salts can damage some chiral stationary phases.

- Alternative (Reverse Phase Chiral): Chiralpak AGP, using Ammonium Acetate buffer/Isopropanol.

Troubleshooting Logic Map

Use this decision tree when encountering anomalous data.



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Figure 2: Troubleshooting Logic Tree. Follow the path corresponding to your observed deviation to find the corrective action.

Specification Reference Table

Test Attribute	Acceptance Criteria	Method
Appearance	White to off-white crystalline powder	Visual
Identification	Matches Reference Spectrum	H-NMR / IR
Assay (HPLC)	98.0% (Area %)	Protocol 1
Chiral Purity	99.0% ee (R-isomer)	Chiral HPLC
Stoichiometry	0.95 - 1.05 (Reparixin : Lysine)	H-NMR / Elemental Analysis
Solubility	50 mg/mL in Water	Visual Saturation
Water Content	Report Value (Typically < 1.0%)	Karl Fischer

References

- Bertini, R., et al. (2004). Noncompetitive allosteric inhibitors of the inflammatory chemokine receptors CXCR1 and CXCR2: prevention of reperfusion injury. Proceedings of the National Academy of Sciences. Retrieved from [\[Link\]](#)
- Dompé Farmaceutici S.p.A. (2010). Process for the preparation of Reparixin. Patent WO2010043566A1.

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Reparixin L-lysine salt | CAS#:266359-93-7 | [Chemsrc](https://chemsrc.com) [chemsrc.com]

- [3. Reparixin L-lysine salt | CXCR | TargetMol \[targetmol.com\]](#)
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